Addressing batch-to-batch variability of Cyclobutanecarboximidamide hydrochloride

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Compound of Interest

Compound Name:	*Cyclobutanecarboximidamide hydrochloride*
CAS No.:	*71690-89-6*
Cat. No.:	*B1592447*

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Technical Support Center: Cyclobutanecarboximidamide Hydrochloride

Topic: Addressing Batch-to-Batch Variability & Handling CAS: 33863-63-9 | Molecular Formula: C5H11ClN2

Welcome to the CBCA-HCl Technical Resource Hub

You are likely visiting this page because your reaction yields are inconsistent, or your starting material has physically degraded into a hygroscopic gum. **Cyclobutanecarboximidamide hydrochloride** (CBCA-HCl) is a robust building block in theory, but in practice, it suffers from significant batch-to-batch variability driven by salt stoichiometry, hygroscopicity, and hydrolytic instability.

This guide moves beyond basic Certificates of Analysis (CoA) to provide the mechanistic insights and troubleshooting protocols required for reproducible medicinal chemistry.

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Module 1: Physical State & Handling (The Hygroscopicity Trap)

Q: Why has my free-flowing white powder turned into a sticky gum?

A: CBCA-HCl is highly hygroscopic. The variability you observe often stems from the "water history" of the batch.

- The Mechanism: The amidinium headgroup is polar and readily coordinates with atmospheric water. Once a critical moisture threshold is reached, the crystal lattice collapses, leading to deliquescence.
- The Risk: Water is not inert here. It acts as a nucleophile.[1] Dissolved water initiates the slow hydrolysis of the amidine to cyclobutanecarboxamide, releasing ammonium chloride.
- Immediate Action:
  - Do not attempt to weigh "gummy" material for precise stoichiometry.
  - Drying Protocol: Place the material in a vacuum desiccator over

    for 24 hours. If it remains gummy, recrystallization (EtOH/Et2O) is required.

Q: Can I use the material if it has clumped?

A: Only after verification. Clumping indicates moisture ingress. You must determine if the material is just wet (reversible) or hydrolyzed (irreversible). Run a proton NMR (

NMR) in DMSO-

.

- Pass: Distinct amidine protons (~8.5–9.5 ppm, broad singlets).
- Fail: Appearance of amide protons (~6.5–7.5 ppm) or a sharp ammonium peak.

Module 2: Stoichiometry & Analytical Fidelity

Q: My coupling reaction failed despite using 1.2 equivalents. Why?

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A: You likely didn't have 1.2 equivalents of active amidine. Commercial batches of amidine salts often suffer from variable stoichiometry regarding the counter-ion and solvates.

- The "1.0 HCl" Fallacy: A batch labeled "Mono-HCl" may actually be

  (free base present) or

  (excess acid trapped in the lattice).

- Impact:
  - Excess HCl: Consumes your base (e.g., DIPEA/TEA) immediately, preventing the amidine from acting as a nucleophile.
  - Deficient HCl: The free base is unstable and degrades rapidly.

Q: How do I determine the exact molecular weight (MW) for my calculations?

A: Do not rely on the label MW. Use Quantitative NMR (qNMR).[2][3] Standard HPLC methods using acidic buffers often mask the presence of hydrolysis products (amides) and cannot detect excess counter-ions or water weight.

Protocol: Absolute Purity Determination via qNMR

Objective: Determine the effective weight percentage (wt%) of active CBCA-HCl to correct reaction stoichiometry.

- Standard Selection: Use Maleic Acid or Dimethyl Sulfone (TraceCERT® grade). They are non-volatile and have distinct peaks away from the cyclobutane region.

- Sample Prep:
  - Weigh ~10 mg of CBCA-HCl (precision

    mg).
  - Weigh ~10 mg of Internal Standard (precision

    mg).

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- Dissolve both in 0.6 mL DMSO-

  .

- Acquisition:
  - Pulse angle:

    .

  - Relaxation delay (

    ):

    seconds (critical for full relaxation).

  - Scans: 16–32.
- Calculation:

  Where

  =Integral,

  =Number of protons,

  =Molar mass,

  =Mass weighed.[1][2][4]

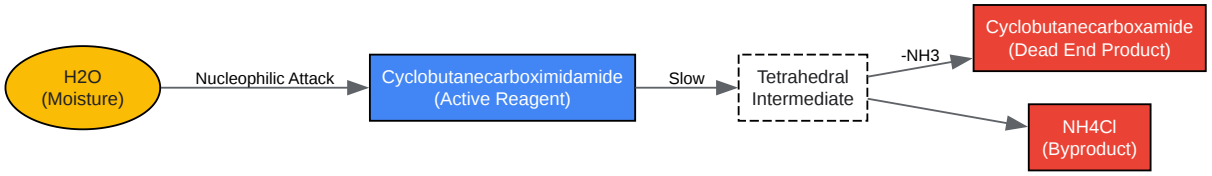
Module 3: Degradation Mechanics & QC Workflow

Q: What are the impurities seen after storage?

A: The primary degradation pathway is hydrolysis.[1] The cyclobutane ring provides steric bulk but does not electronically stabilize the amidine against nucleophilic attack by water.

Visualizing the Degradation Pathway

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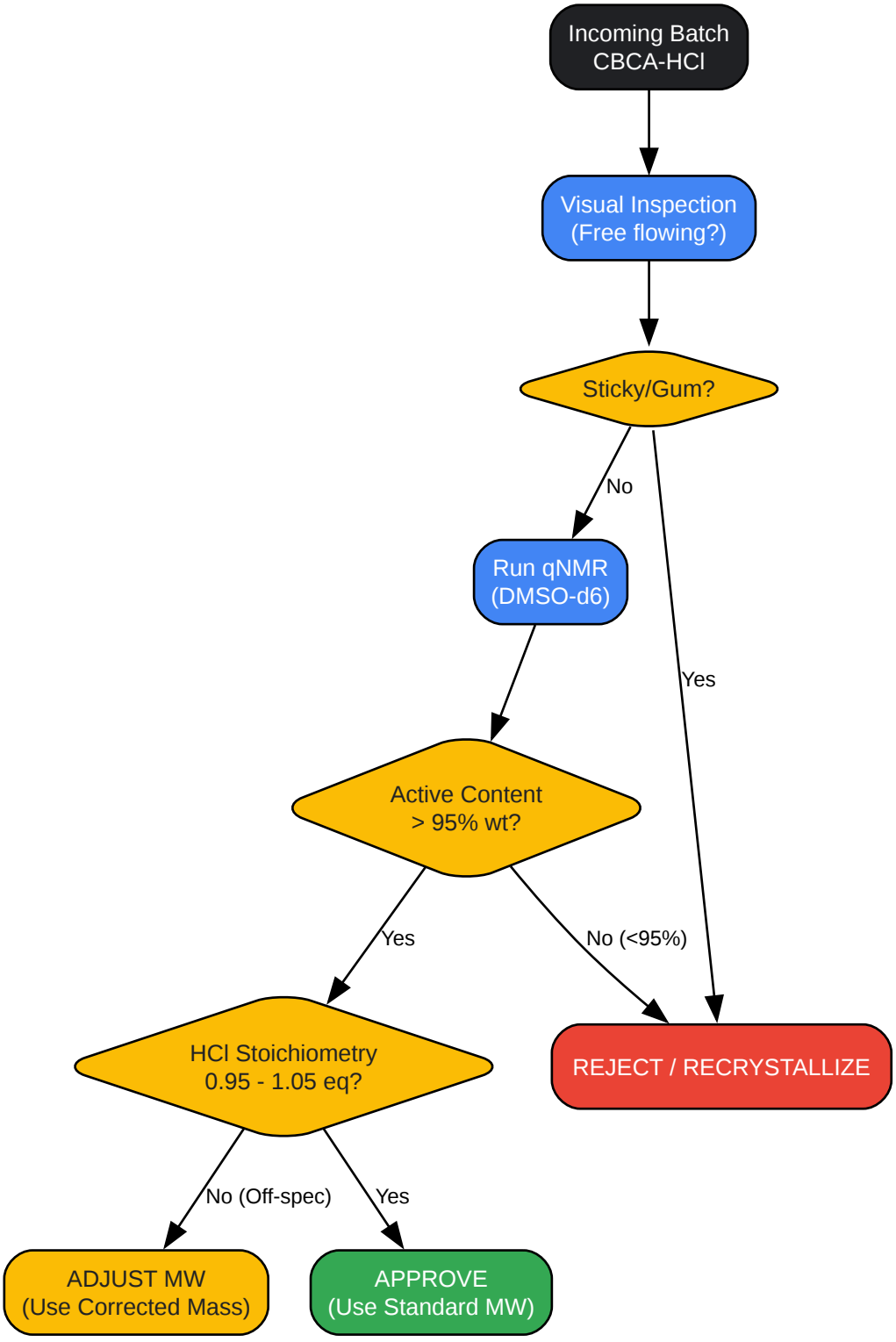
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Caption: Hydrolysis mechanism of CBCA-HCl. Moisture ingress leads to irreversible formation of the amide, which is unreactive in coupling conditions.

QC Decision Tree for Incoming Batches

Before committing this reagent to a GMP campaign or critical synthesis, follow this logic flow to assess batch viability.

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Caption: Quality Control logic flow. Visual inspection precedes analytical testing. qNMR is the gatekeeper for stoichiometry adjustments.

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Summary of Analytical Methods

Method	Suitability for CBCA-HCl	Pros	Cons
HPLC (UV)	Low	Common in standard QC.	Poor UV absorption of cyclobutane/amidine (low). Acidic mobile phases mask salt issues.
Titration (AgNO3)	Medium	Good for content.	Tells you the chloride content but not if the amidine is intact (could be).
qNMR	High	Absolute quantification of amidine, water, and solvents.	Requires internal standard and careful relaxation delay setup.

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